

# In-Depth Technical Guide: Safety and Handling of Methyl 3-oxo-3-phenylpropanoate

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## Compound of Interest

Compound Name: *Methyl 3-oxo-3-phenylpropanoate*

Cat. No.: *B1268224*

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This guide provides a comprehensive overview of the safety and handling precautions for **Methyl 3-oxo-3-phenylpropanoate** (CAS 614-27-7). The information is intended to support laboratory safety protocols and ensure the well-being of personnel working with this compound.

## Chemical Identification and Physical Properties

**Methyl 3-oxo-3-phenylpropanoate** is a chemical intermediate with the molecular formula  $C_{10}H_{10}O_3$ .<sup>[1][2]</sup> It is important to be aware of its physical characteristics to handle it safely.

Property	Value
Molecular Weight	178.18 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>3</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Not Available
Melting Point	30-40 °C <a href="#">[4]</a>
Boiling Point	138 °C (at 20 Torr) <a href="#">[4]</a>
Flash Point	Not specified in the search results.
Density	1.1580 g/cm <sup>3</sup> <a href="#">[4]</a>
pKa	9.83 <a href="#">[4]</a>
Solubility	Slightly soluble (2.3 g/L at 25 °C) <a href="#">[1]</a>
CAS Number	614-27-7 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Methyl 3-oxo-3-phenylpropanoate** is classified with the following hazard statements:

- H225: Highly flammable liquid and vapor.[\[6\]](#)
- H302: Harmful if swallowed.[\[6\]](#)
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The corresponding GHS pictograms would include symbols for flammability, acute toxicity (harmful), and irritation.

## Toxicological Data

Comprehensive toxicological data, such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) values for oral, dermal, and inhalation routes, are not readily available in the public domain. The provided safety data sheets indicate "no data available" for these parameters.<sup>[7]</sup> Therefore, this compound should be handled with the assumption that it is potentially toxic.

## Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure a safe working environment.

### 4.1. Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.<sup>[7]</sup>
- Avoid contact with skin and eyes by wearing appropriate personal protective equipment.<sup>[7]</sup>
- Prevent the formation of dust and aerosols.<sup>[7]</sup>
- Use non-sparking tools and take measures to prevent electrostatic discharge.<sup>[7]</sup>
- Do not eat, drink, or smoke in areas where the chemical is handled.

### 4.2. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[7]</sup>
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
- Store separately from foodstuff containers.<sup>[7]</sup>

## Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Methyl 3-oxo-3-phenylpropanoate**:

Protection Type	Specifications
Eye/Face	Tightly fitting safety goggles or a face shield.
Skin	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes. For larger quantities, consider additional protective clothing.
Respiratory	In case of insufficient ventilation or potential for aerosol formation, use a NIOSH-approved respirator with an appropriate cartridge.

## First Aid Measures

In case of exposure, follow these first aid procedures immediately:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Fire-Fighting and Accidental Release Measures

### 7.1. Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[7]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Emits toxic fumes under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[7]

### 7.2. Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb the spill with inert material (e.g., sand, earth, vermiculite) and place it in a suitable container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

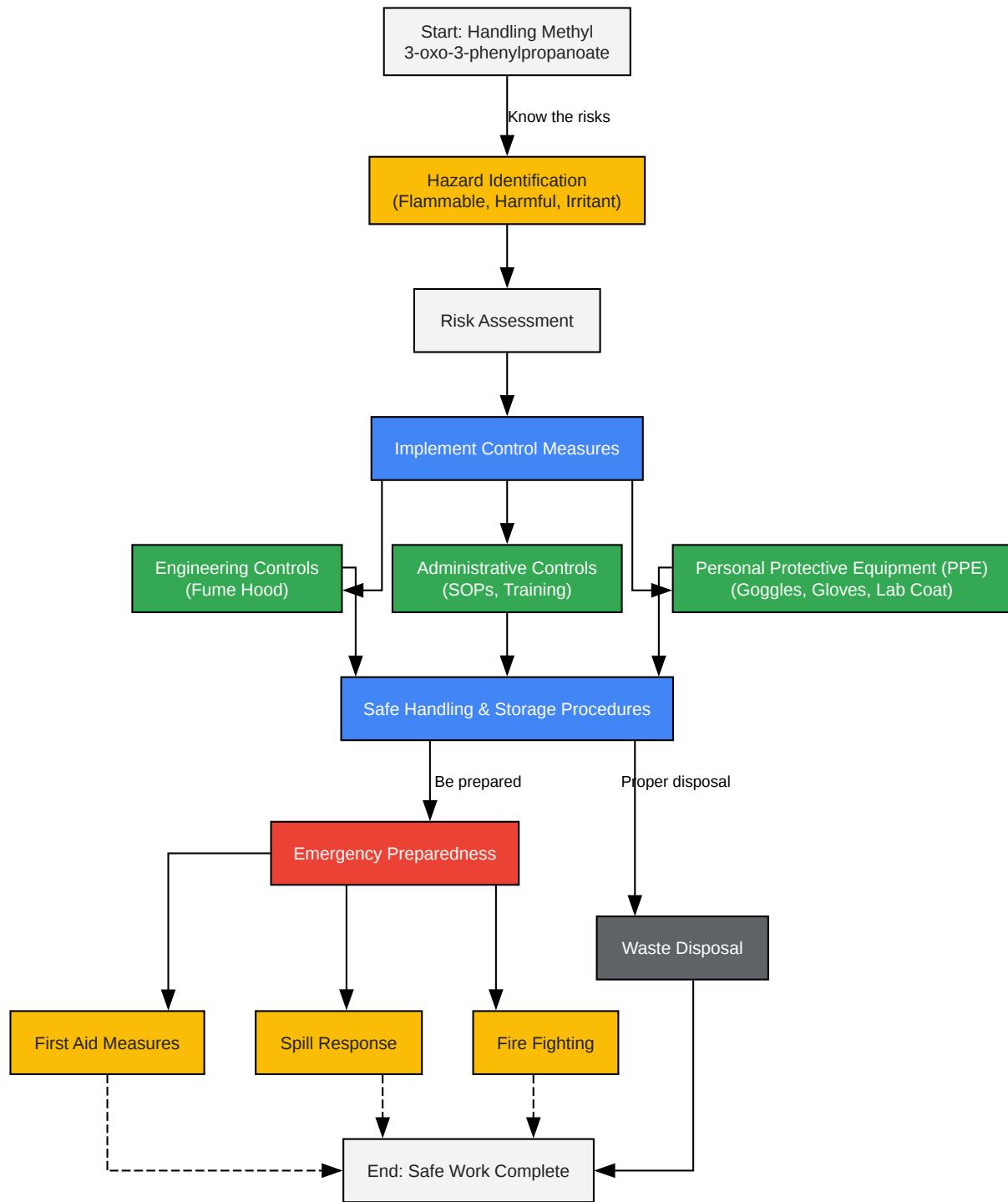
## Stability and Reactivity

- Reactivity: No specific reactivity data is available.
- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: Heat, flames, sparks, and other sources of ignition.
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.
- Hazardous Decomposition Products: Upon combustion, may produce carbon monoxide and carbon dioxide. Secondary decomposition products could include biphenyl and fluorene.[8]

## Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.<sup>[7]</sup> Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.<sup>[7]</sup>

## Logical Workflow for Safety and Handling



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Caption: Logical workflow for the safe handling of **Methyl 3-oxo-3-phenylpropanoate**.

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